

Personal protective equipment for handling 2-(4-Nitrophenyl)-2-oxoethyl acetate

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Compound of Interest

Compound Name: 2-(4-Nitrophenyl)-2-oxoethyl acetate

Cat. No.: B1313954

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Essential Safety and Handling Guide for 2-(4-Nitrophenyl)-2-oxoethyl acetate

This guide provides crucial safety and logistical information for the handling and disposal of **2-(4-Nitrophenyl)-2-oxoethyl acetate** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **2-(4-Nitrophenyl)-2-oxoethyl acetate**
- CAS Number: 65921-30-4[1][2]
- Molecular Formula: C₁₀H₉NO₅[1]
- Molecular Weight: 223.18 g/mol [1]

Hazard Summary: While a comprehensive safety data sheet (SDS) for **2-(4-Nitrophenyl)-2-oxoethyl acetate** is not readily available, information from suppliers and data for structurally similar compounds, such as 4-Nitrophenyl acetate, indicate the following potential hazards:

- Irritant: Classified as an irritant[1].

- Harmful if swallowed, in contact with skin, or if inhaled.
- Potential Oxidizer: Similar nitro-compounds may intensify fire[3][4].
- Potential for Allergic Skin Reaction and Serious Eye Damage.[3][4]

The following table summarizes the available hazard information.

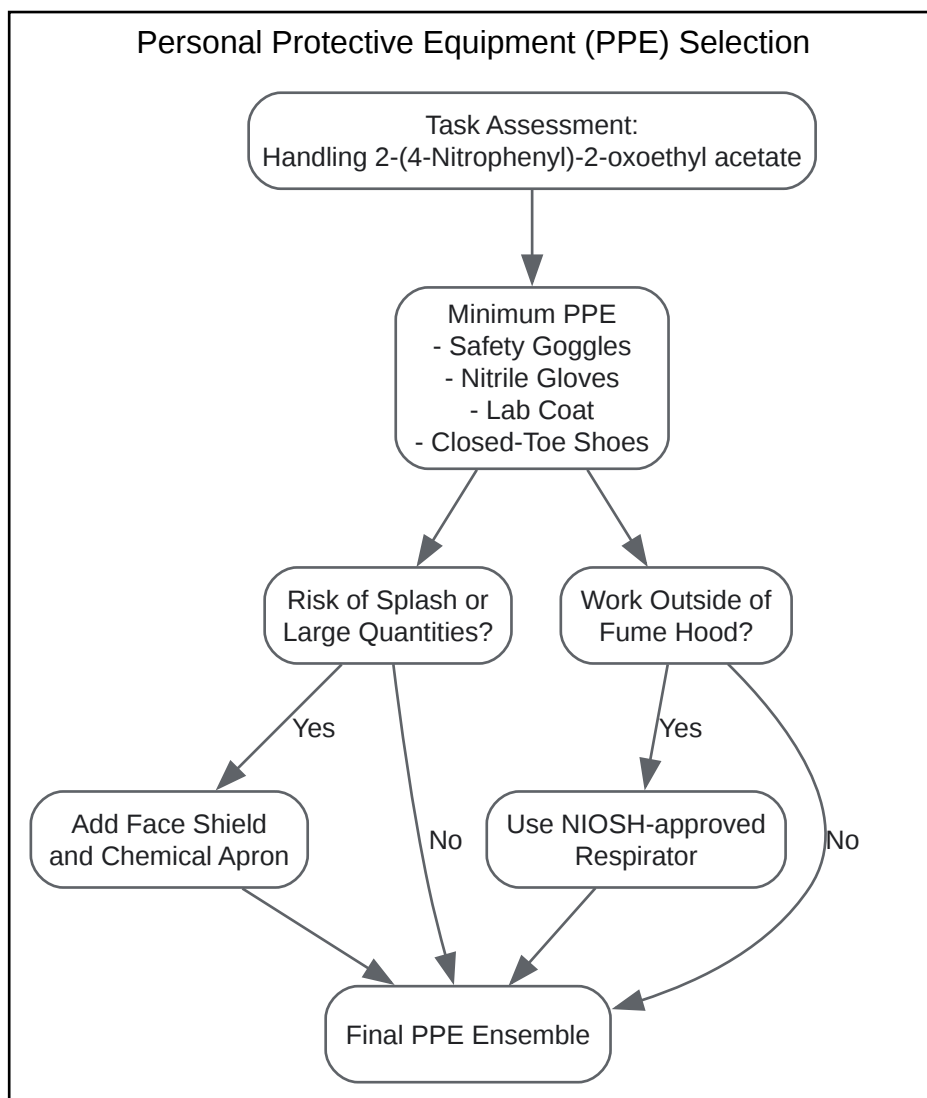
| Hazard Class | GHS Pictogram | Signal Word | Hazard Statements |
|-------------------------------|---------------------------|-------------|--|
| Acute Toxicity (Oral) | GHS07 (Exclamation Mark) | Warning | H302: Harmful if swallowed |
| Acute Toxicity (Dermal) | GHS07 (Exclamation Mark) | Warning | H312: Harmful in contact with skin |
| Acute Toxicity (Inhalation) | GHS07 (Exclamation Mark) | Warning | H332: Harmful if inhaled |
| Skin Irritation/Sensitization | GHS07 (Exclamation Mark) | Warning | May cause skin irritation or an allergic skin reaction.[3][4][5] |
| Eye Irritation | GHS07 (Exclamation Mark) | Warning | Causes serious eye irritation.[3][4] |
| Oxidizing Solid (Potential) | GHS03 (Flame over circle) | Danger | May intensify fire; oxidizer.[3][4] |

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **2-(4-Nitrophenyl)-2-oxoethyl acetate**. The minimum required PPE includes:

| PPE Category | Item | Specifications |
|-------------------------|-------------------------------|--|
| Eye and Face Protection | Safety Goggles or Face Shield | Must provide protection against chemical splashes. A face shield should be worn in addition to goggles when there is a significant risk of splashing.[6][7][8] |
| Hand Protection | Chemical-Resistant Gloves | Nitrile gloves are a suitable minimum for incidental contact. For prolonged handling or direct contact, consider double-gloving or using gloves with higher chemical resistance, such as butyl rubber or Viton™. Always check the glove manufacturer's chemical resistance guide.[6][8][9] |
| Body Protection | Laboratory Coat | A flame-resistant lab coat is recommended. Ensure it is fully buttoned.[6][7][8] |
| Respiratory Protection | Fume Hood or Respirator | All handling of the solid and any solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors. [10] If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used. |
| Footwear | Closed-Toe Shoes | Shoes must fully cover the feet to protect from spills.[6][7] |

The following diagram illustrates the workflow for selecting appropriate PPE.



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PPE Selection Workflow Diagram

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational.

- Verify that an eyewash station and safety shower are accessible and unobstructed.[3]
- Prepare all necessary equipment and reagents before handling the compound.
- Have appropriate spill cleanup materials readily available (e.g., absorbent pads, chemical spill kit).

2. Handling the Solid Compound:

- Weighing: Conduct all weighing of the solid powder inside a chemical fume hood or a ventilated balance enclosure to prevent inhalation of dust.[10]
- Transfers: Use appropriate tools (spatulas, weigh boats) to handle the solid. Avoid creating dust.
- Storage: Keep the container tightly closed when not in use and store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[3][5]

3. Preparing Solutions:

- Solvent Addition: When dissolving the solid, slowly add the solvent to the solid to minimize splashing and aerosol generation.
- Mixing: Use a magnetic stirrer or gentle agitation to dissolve the compound. If heating is required, use a controlled heating mantle and ensure proper ventilation.

4. Post-Handling:

- Decontamination: Clean all equipment and the work area thoroughly after use.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[11]

Disposal Plan

All waste containing **2-(4-Nitrophenyl)-2-oxoethyl acetate** must be treated as hazardous waste.

1. Waste Segregation:

- Solid Waste: Collect any unused solid compound, contaminated weigh boats, and other contaminated disposable materials in a designated, labeled hazardous waste container.
- Liquid Waste: Collect solutions containing the compound in a separate, labeled hazardous waste container. Do not mix with other incompatible waste streams.[\[12\]](#)
- Sharps: Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.

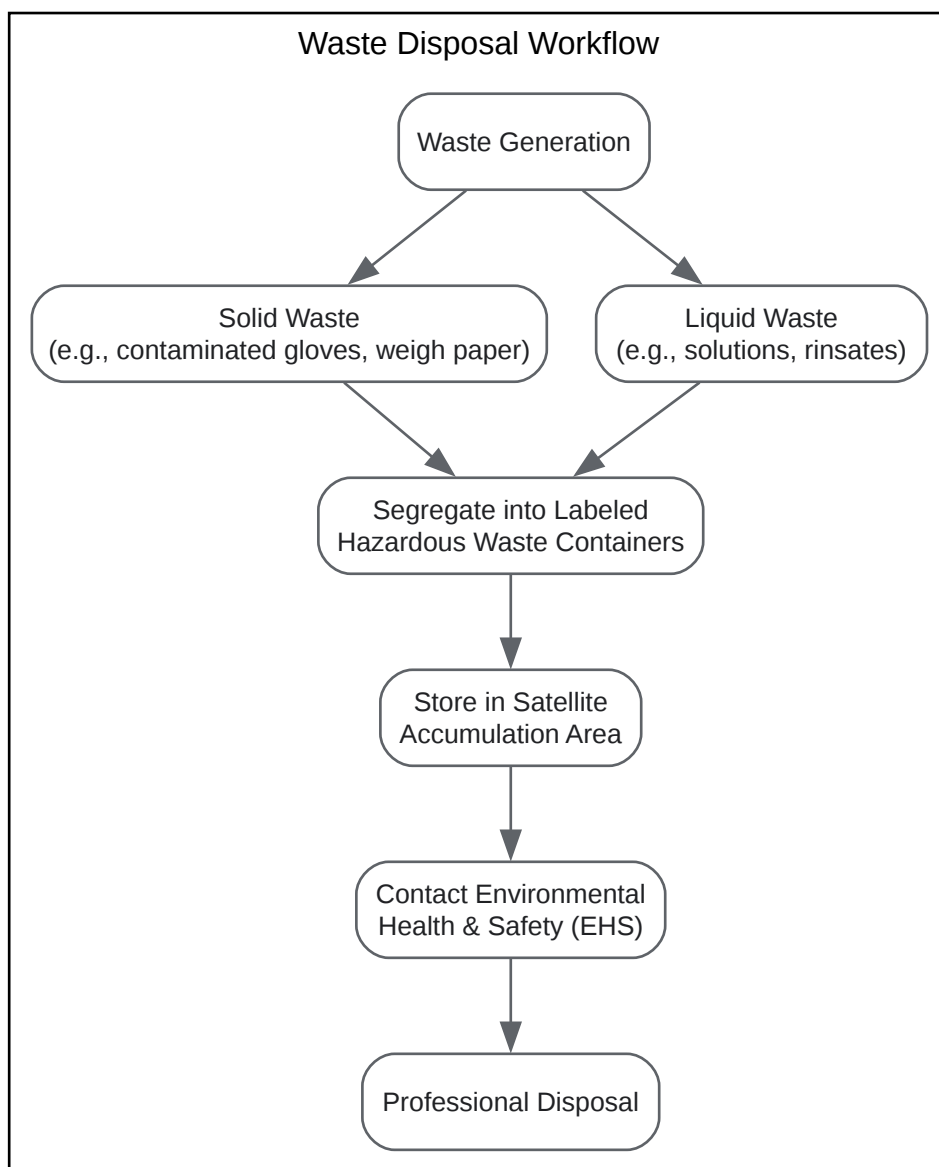
2. Labeling and Storage of Waste:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: **"2-(4-Nitrophenyl)-2-oxoethyl acetate"**.
- Keep waste containers securely closed and store them in a designated satellite accumulation area.

3. Final Disposal:

- Arrange for the disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.[\[12\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[11\]](#)

The diagram below outlines the waste disposal workflow.



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Waste Disposal Workflow Diagram

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